

Personal protective equipment for handling 4-Chloronaphtho[2,3-b]benzofuran

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Compound of Interest

Compound Name: 4-Chloronaphtho[2,3-b]benzofuran

Cat. No.: B12504372

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Essential Safety and Handling Guide for 4-Chloronaphtho[2,3-b]benzofuran

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Chloronaphtho[2,3-b]benzofuran** in a laboratory setting. The following information is critical for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical and Physical Properties

While specific data for **4-Chloronaphtho[2,3-b]benzofuran** is limited, the properties of the structurally similar compound 4-chloronaphtho[2,1-b]benzofuran can be used for initial assessment.

Property	Value
Molecular Formula	C ₁₆ H ₉ ClO
Molecular Weight	252.7 g/mol
Predicted Boiling Point	424.4 ± 18.0 °C
Predicted Density	1.354 ± 0.06 g/cm ³

Hazard Identification and Personal Protective Equipment (PPE)

Due to the presence of a chlorinated aromatic system, **4-Chloronaphtho[2,3-b]benzofuran** is presumed to be hazardous. Based on the safety data sheet for the related compound 4-Chlorobenzofuran, it is classified with the following hazards:

- Skin Corrosion/Irritation, Category 2[1]
- Serious Eye Damage/Eye Irritation, Category 2[1]
- Specific target organ toxicity (single exposure), Category 3 (Respiratory system)[1]

Therefore, stringent safety measures are required. The following personal protective equipment (PPE) is mandatory when handling this compound.

PPE Category	Required Equipment
Eye and Face Protection	Chemical splash goggles that meet ANSI Z.87.1 standards. A face shield should be worn over safety glasses when there is a risk of explosion or significant splash hazard.[2][3]
Skin Protection	Chemical-resistant gloves (Viton or Silver Shield are recommended for chlorinated solvents).[2] A flame-resistant lab coat (e.g., Nomex) must be worn and fully buttoned.[3] Closed-toe shoes and long pants are required.[3]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases should be used.[1][3]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.^[1]
- Designate a specific area within a chemical fume hood for the handling of **4-Chloronaphtho[2,3-b]benzofuran**.
- Assemble all necessary equipment and reagents before bringing the compound into the work area.
- Verify that all containers are properly labeled and in good condition.

2. Handling:

- Don all required PPE before entering the designated handling area.
- Handle the compound exclusively within the certified chemical fume hood to minimize inhalation exposure.
- Avoid direct contact with skin and eyes.^[1] Do not breathe dust or vapors.^[1]
- Use compatible tools (e.g., spatulas, weighing paper) that can be decontaminated or disposed of as hazardous waste.
- Keep containers tightly closed when not in use.^[1]

3. Spill Response:

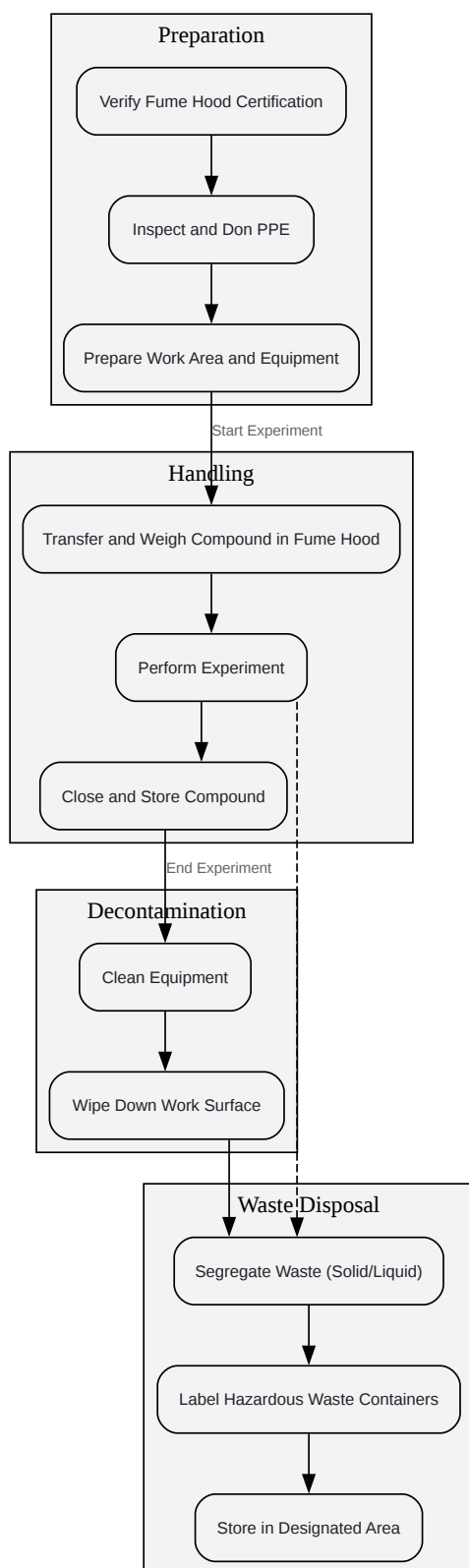
- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed, labeled container for hazardous waste disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Do not allow the material to enter drains or waterways.

Disposal Plan

All waste containing **4-Chloronaphtho[2,3-b]benzofuran**, including contaminated PPE and experimental materials, must be treated as hazardous waste.

- **Waste Collection:** Collect all solid and liquid waste in separate, clearly labeled, and sealed containers. The containers should be marked as "Hazardous Waste: Chlorinated Aromatic Compound".
- **Container Management:** Use containers that are chemically resistant and in good condition. Do not overfill containers; leave at least 10% headspace.
- **Storage:** Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials such as strong oxidizing agents.^[1]
- **Disposal:** Arrange for disposal through your institution's environmental health and safety (EHS) office. Chlorinated aromatic waste often requires high-temperature incineration or other specialized disposal methods to prevent the formation of toxic byproducts.^[4] Do not attempt to dispose of this chemical down the drain or in regular trash.

Workflow for Safe Handling of **4-Chloronaphtho[2,3-b]benzofuran**



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